

# A Comprehensive Technical Guide to 5-Bromo-2-(pyrrolidin-1-yl)benzaldehyde

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## Compound of Interest

Compound Name: 5-Bromo-2-(pyrrolidin-1-yl)benzaldehyde

Cat. No.: B112962

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CAS Number: 742099-40-7

This technical guide provides an in-depth overview of **5-Bromo-2-(pyrrolidin-1-yl)benzaldehyde**, a substituted aromatic aldehyde of interest to researchers and professionals in drug discovery and organic synthesis. Due to the limited availability of direct experimental data for this specific compound in public literature, this guide combines information from suppliers with established chemical principles and data from structurally related compounds to offer a comprehensive resource.

## Chemical and Physical Properties

**5-Bromo-2-(pyrrolidin-1-yl)benzaldehyde** is a halogenated aromatic aldehyde containing a pyrrolidine moiety. Its chemical structure suggests its utility as a versatile building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical agents. The pyrrolidine ring can influence the molecule's solubility, lipophilicity, and metabolic stability, while the bromo and aldehyde functionalities offer reactive sites for further chemical modifications.

Table 1: Physicochemical Properties of **5-Bromo-2-(pyrrolidin-1-yl)benzaldehyde**

Property	Value	Source/Method
CAS Number	742099-40-7	Chemical Abstract Service
Molecular Formula	C <sub>11</sub> H <sub>12</sub> BrNO	Derived from Structure
Molecular Weight	254.12 g/mol	Calculated
Appearance	Not specified (likely a solid)	Inferred from related compounds
Purity	≥98%	[1]
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and methanol.	Inferred from structure
Melting Point	Not available	-
Boiling Point	Not available	-

## Synthesis and Experimental Protocols

A definitive, published experimental protocol for the synthesis of **5-Bromo-2-(pyrrolidin-1-yl)benzaldehyde** is not readily available. However, a plausible synthetic route can be devised based on standard organic chemistry transformations and literature precedents for analogous compounds. A likely approach involves the nucleophilic aromatic substitution of a suitable starting material, such as 5-bromo-2-fluorobenzaldehyde, with pyrrolidine.

### Proposed Synthetic Protocol: Nucleophilic Aromatic Substitution

This proposed method is based on the known reactivity of activated aryl halides with amines.

Reaction Scheme:

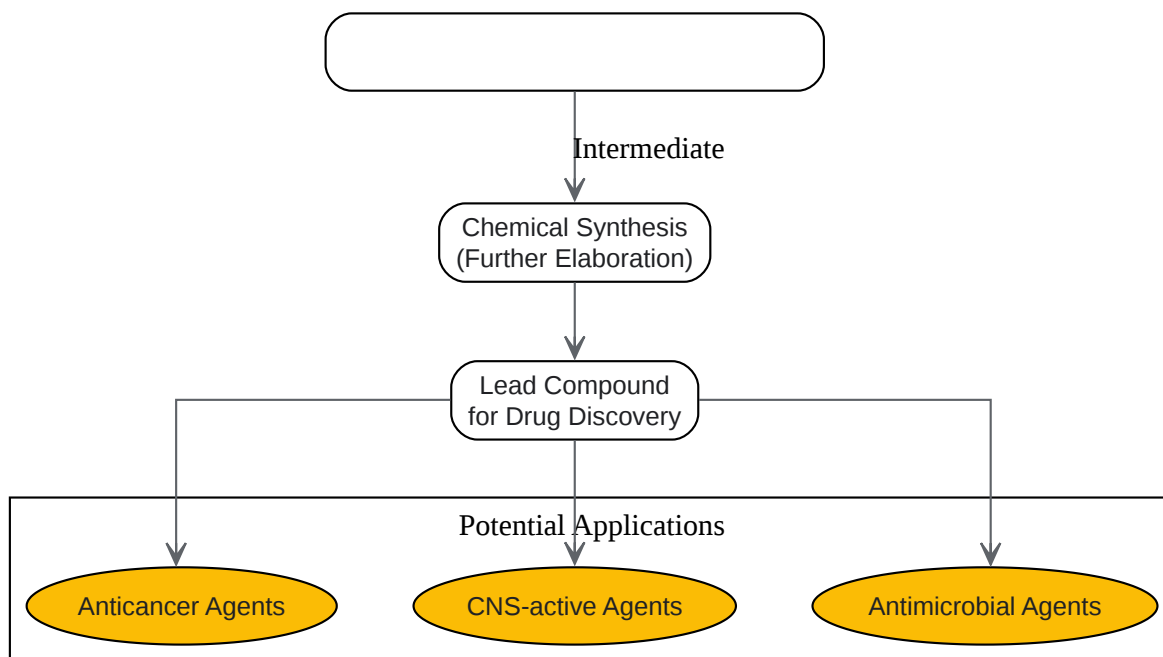
5-Bromo-2-fluorobenzaldehyde

Pyrrolidine

Product

5-Bromo-2-(pyrrolidin-1-yl)benzaldehyde

Base (e.g.,  $K_2CO_3$ )  
Solvent (e.g., DMSO)  
Heat

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## References

- 1. 5-Bromo-2-(pyrrolidin-1-yl)benzaldehyde | CymitQuimica [cymitquimica.com]
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